

# ICG-amine CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ICG-amine

Cat. No.: B12419035

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An In-Depth Technical Guide to **ICG-Amine** for Researchers and Drug Development Professionals

Indocyanine green (ICG) and its derivatives have become indispensable tools in biomedical research and clinical diagnostics, primarily for near-infrared (NIR) fluorescence imaging. **ICG-amine**, a key derivative, incorporates a primary amine group, enabling its conjugation to molecules of interest for targeted imaging applications. This guide provides a comprehensive overview of **ICG-amine**'s properties, experimental applications, and the cellular mechanisms governing its uptake.

## Core Properties of ICG-Amine

**ICG-amine** is a tricarbocyanine dye characterized as a near-infrared fluorescent probe. A primary advantage of its amine functionality is the ability to bind to amino acid residues or other carboxyl-containing molecules, often without the need for condensing agents<sup>[1]</sup>.

## Physicochemical and Spectral Data

Quantitative data for **ICG-amine** is summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	1686147-55-6	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	829.14 g/mol	<a href="#">[3]</a>
Molecular Formula	C <sub>51</sub> H <sub>64</sub> N <sub>4</sub> O <sub>4</sub> S	
Appearance	Green to dark green solid/powder	
Solubility	Soluble in DMSO, DMF, methanol, chloroform; slightly soluble in water	
Excitation (λ <sub>ex</sub> ) max	~785 nm	
Emission (λ <sub>em</sub> ) max	~812 nm	

## Experimental Protocols: Bioconjugation

The primary amine group on **ICG-amine** makes it suitable for conjugation to molecules containing carboxyl groups (e.g., via carbodiimide-mediated chemistry) or for reacting with amine-reactive reagents after modification. A common application for ICG derivatives is the labeling of proteins, such as antibodies, to create targeted imaging agents. Below is a generalized protocol for the conjugation of an amine-reactive ICG derivative (e.g., ICG-NHS ester) to a protein, which is a standard method for creating ICG-protein bioconjugates.

### General Protocol for Protein Labeling with Amine-Reactive ICG

This protocol is a composite based on standard bioconjugation techniques for amine-reactive dyes. Optimization is recommended for specific proteins and applications.

#### 1. Preparation of Reagents:

- Protein Solution (Solution A):
  - The protein (e.g., an antibody) should be dissolved in a buffer free of primary amines, such as 1X phosphate-buffered saline (PBS) at pH 7.2-7.4. If the buffer contains Tris or glycine,

dialysis against PBS is required.

- For optimal labeling, the protein concentration should be between 2-10 mg/mL.
- Adjust the pH of the protein solution to  $8.5 \pm 0.5$  using a reaction buffer like 1 M sodium bicarbonate. This ensures that the lysine residues' primary amines are deprotonated and reactive.
- Amine-Reactive ICG Stock Solution (Solution B):
  - Dissolve the amine-reactive ICG derivative (e.g., ICG-NHS ester) in anhydrous dimethyl sulfoxide (DMSO) to a concentration of 10-20 mM.
  - This solution should be prepared immediately before use, as the reactive ester is susceptible to hydrolysis.

## 2. Conjugation Reaction:

- While gently stirring, add a calculated amount of the ICG stock solution (Solution B) to the protein solution (Solution A). A starting molar ratio of 10:1 (dye:protein) is often recommended, but this should be optimized (e.g., trying ratios of 5:1, 15:1, and 20:1).
- Allow the reaction to proceed for 30-60 minutes at room temperature, protected from light.

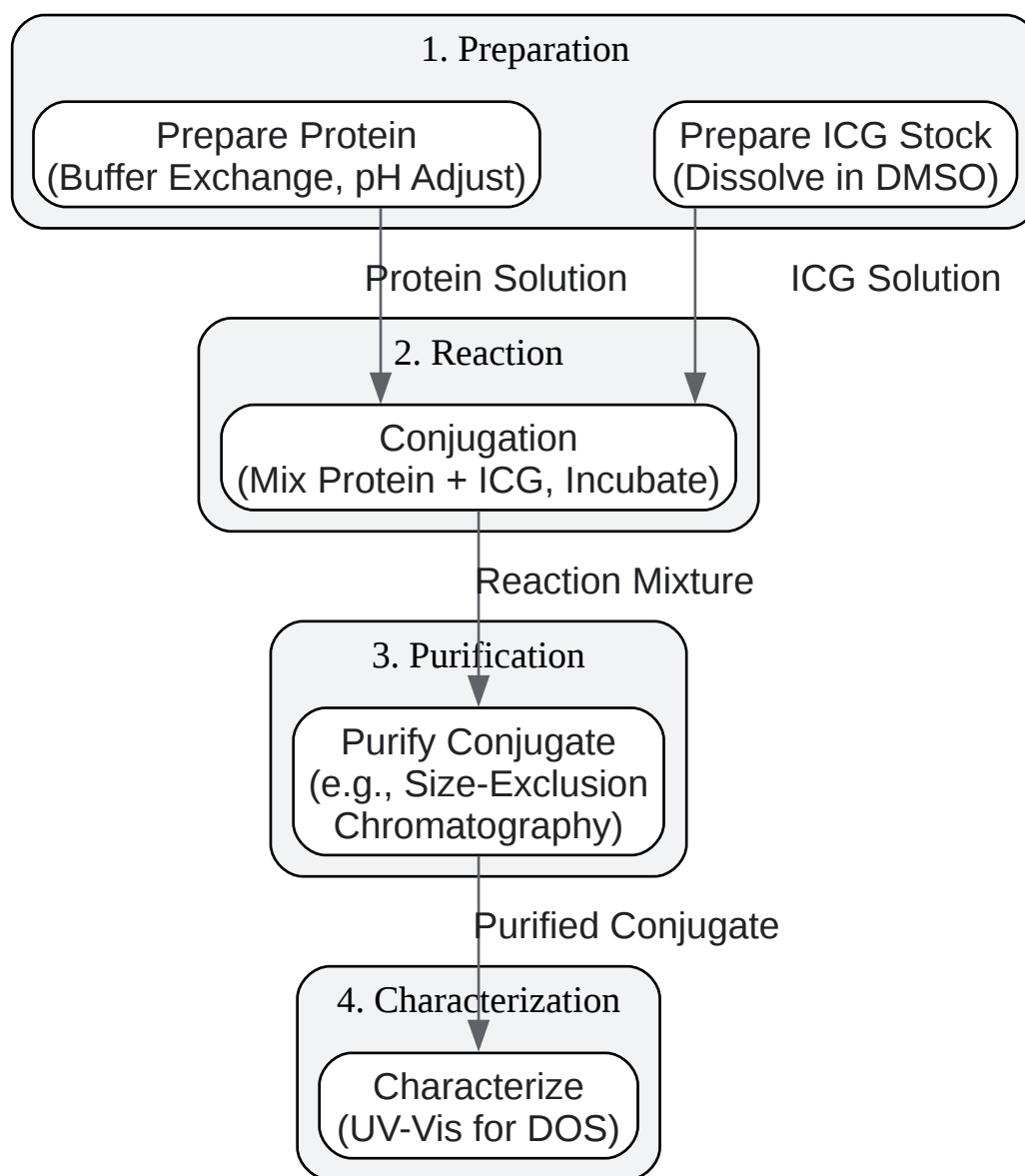
## 3. Purification of the Conjugate:

- Separate the ICG-protein conjugate from unreacted, free dye.
- Size-exclusion chromatography, such as a Sephadex G-25 column, is a common and effective method.
- Filtration tubes can also be used to remove excess small ICG molecules.

## 4. Characterization of the Conjugate:

- Determine the Degree of Substitution (DOS), which is the average number of dye molecules per protein.

- Measure the absorbance of the purified conjugate at 280 nm (for the protein) and at the absorbance maximum of ICG (~785-800 nm).
- The DOS can be calculated using the Beer-Lambert law, correcting for the dye's absorbance at 280 nm. An optimal DOS for antibodies is typically between 2 and 10.



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Workflow for Protein Conjugation with Amine-Reactive ICG.

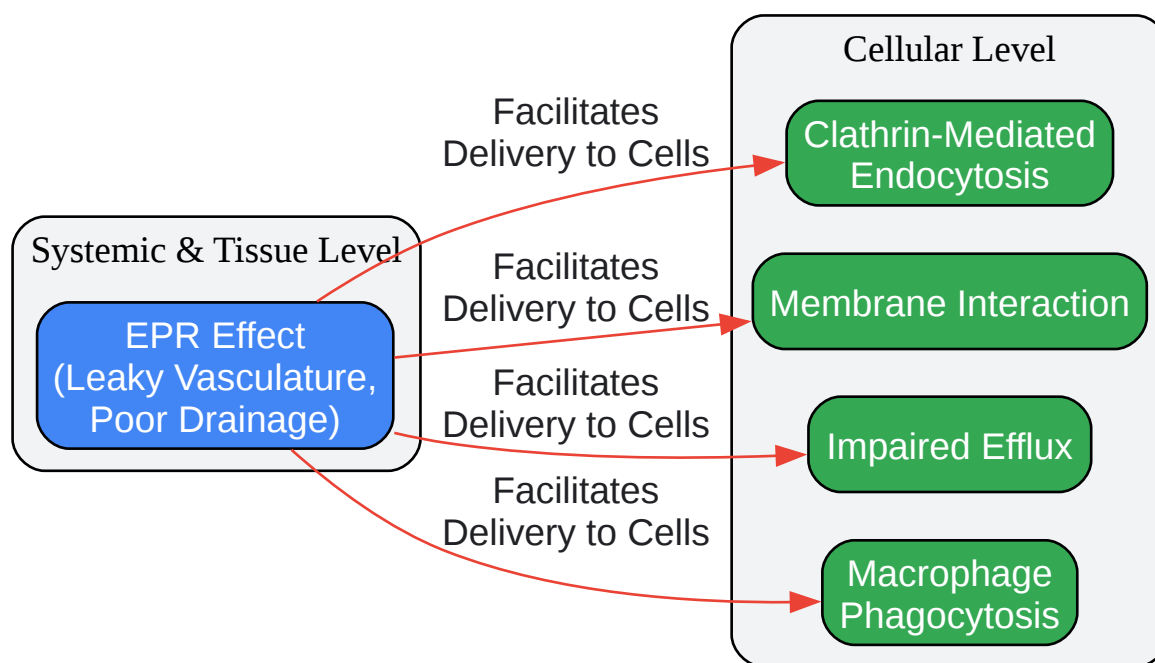
## Cellular Uptake and Retention Mechanisms

**ICG-amine** and other ICG derivatives do not target cells through a specific signaling pathway. Instead, their accumulation in pathological tissues, particularly tumors, is governed by a combination of physiological and cellular phenomena.

After intravenous injection, ICG rapidly binds to plasma proteins like lipoproteins. Its accumulation in diseased tissue is largely attributed to the Enhanced Permeability and Retention (EPR) effect. Tumors often have leaky blood vessels and poor lymphatic drainage, causing macromolecules and ICG-protein complexes to extravasate and be retained in the tumor microenvironment.

At the cellular level, several mechanisms contribute to ICG uptake:

- **Endocytosis:** For sarcoma cells, the primary mechanism of ICG uptake has been identified as clathrin-mediated endocytosis. The rate of uptake has been shown to correlate with the proliferation rate of cancer cells.
- **Membrane Interaction:** As an amphiphilic molecule, ICG can interact with the phospholipid bilayer of cell membranes, which may facilitate its internalization. This can lead to its uptake by both viable and necrotic cells.
- **Impaired Efflux:** In certain tumor cells, such as hepatocellular carcinoma, ICG is retained due to impaired cellular efflux pathways, including a lack of specific cell transporters that would normally clear the dye.
- **Inflammatory Cell Uptake:** In tumor and inflammatory environments, ICG can be taken up by macrophages through phagocytosis.



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- To cite this document: BenchChem. [ICG-amine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419035#icg-amine-cas-number-and-molecular-weight]

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